# 4-Iodo-3-Nitropyridine: Chemical Properties, Structure, and Synthetic Utility

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Iodo-3-nitropyridine* |
| *CAS No.:* | *1003711-92-9* |
| *Cat. No.:* | *B1613756* |

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## Executive Summary

**4-Iodo-3-nitropyridine** is a highly functionalized pyridine derivative characterized by the presence of a nitro group at the C3 position and an iodine atom at the C4 position. It serves as a versatile "linchpin" scaffold in the synthesis of complex pharmaceutical agents, particularly 6-azaindoles (1H-pyrrolo[2,3-c]pyridines) and 1,6-naphthyridines.

Its utility stems from the orthogonal reactivity of its functional groups:

- C4-Iodine: A labile handle for palladium-catalyzed cross-couplings (Suzuki, Sonogashira) and Nucleophilic Aromatic Substitution (SNAr).
- C3-Nitro: An electron-withdrawing group that activates the C4 position and serves as a latent amine precursor for cyclization.

## Chemical Structure & Electronic Properties

### Structural Analysis

The molecule consists of a pyridine ring substituted with a nitro group (

) and an iodine atom (

).

- Formula:
- Molecular Weight: 249.99 g/mol
- Geometry: Planar aromatic system.

## Electronic Effects & Reactivity Profile

The reactivity of **4-iodo-3-nitropyridine** is defined by the cooperative electron-withdrawing effects of the pyridine nitrogen and the nitro group.

- Activation of C4: The C4 position is highly electron-deficient. The pyridine nitrogen (via inductive withdrawal) and the C3-nitro group (via resonance and induction) deplete electron density at C4.
- Leaving Group Ability: While iodine is traditionally a good leaving group in SN2 reactions, in SNAr contexts on pyridines, it often competes with chlorine. However, for transition-metal catalyzed reactions, the weaker C–I bond (approx. 53 kcal/mol) compared to C–Cl (approx. 80 kcal/mol) makes the iodo-derivative significantly more reactive toward oxidative addition.

Reactivity Hierarchy:

- C4-I (Pd-Catalysis): Highest reactivity (Suzuki/Sonogashira).
- C4-I (SNAr): High reactivity toward nucleophiles (amines, thiols).
- C3-NO2: Reducible to

  (chemoselective reduction possible).

## Synthesis & Production Protocols

The synthesis of **4-iodo-3-nitropyridine** is typically achieved via halogen exchange (Finkelstein-type) from the more readily available 4-chloro-3-nitropyridine.

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## Synthesis Workflow (Diagram)

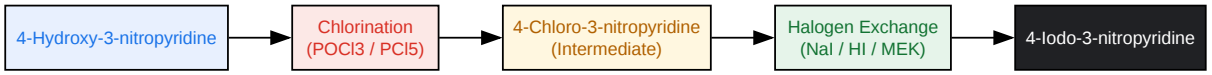


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Figure 1: Synthetic route from 4-hydroxy-3-nitropyridine to **4-iodo-3-nitropyridine**.

## Detailed Protocol: Halogen Exchange

Objective: Convert 4-chloro-3-nitropyridine to **4-iodo-3-nitropyridine**.

Reagents:

- 4-Chloro-3-nitropyridine (1.0 eq)
- Sodium Iodide (NaI) (2.0 - 5.0 eq)
- Solvent: Methyl Ethyl Ketone (MEK) or Acetonitrile (MeCN)
- Catalyst (Optional): Hydroiodic acid (HI) trace

Procedure:

- Dissolution: Dissolve 4-chloro-3-nitropyridine in anhydrous MEK under an inert atmosphere ( ).
- Addition: Add sodium iodide (NaI) in a single portion.
- Reflux: Heat the mixture to reflux (80°C) for 4–12 hours. The reaction is driven by the precipitation of NaCl (solubility difference).
- Workup: Cool to room temperature. Filter off the inorganic salts.
- Purification: Concentrate the filtrate. The residue is typically recrystallized from ethanol or purified via flash chromatography (Hexanes/EtOAc) to yield the yellow solid product.

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Critical Note: The reaction must be kept strictly anhydrous to prevent hydrolysis back to the 4-hydroxy derivative.

# Key Reaction Classes & Applications

## Palladium-Catalyzed Cross-Coupling

The 4-iodo substituent is an excellent partner for Palladium(0)-catalyzed reactions. This is the primary advantage over the chloro-analog.

- Suzuki-Miyaura Coupling: Reaction with aryl boronic acids to form 4-aryl-3-nitropyridines.
- Sonogashira Coupling: Reaction with terminal alkynes. This is the key step in azaindole synthesis.

Mechanism of Azaindole Formation:

- Sonogashira: **4-Iodo-3-nitropyridine** + Alkyne

  4-Alkynyl-3-nitropyridine.
- Reduction/Cyclization: Reduction of the nitro group to an amine (

  ) triggers spontaneous attack on the adjacent alkyne, closing the pyrrole ring to form 1H-pyrrolo[2,3-c]pyridine (6-azaindole).

## Nucleophilic Aromatic Substitution (SNAr)

The C4 position is highly activated.

- Nucleophiles: Primary/secondary amines, alkoxides, thiols.
- Conditions: Mild base (

  or

  ), polar aprotic solvent (DMF, DMSO), room temperature to 60°C.
- Outcome: Displacement of Iodine to form 4-substituted-3-nitropyridines.

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## Reaction Pathway Diagram

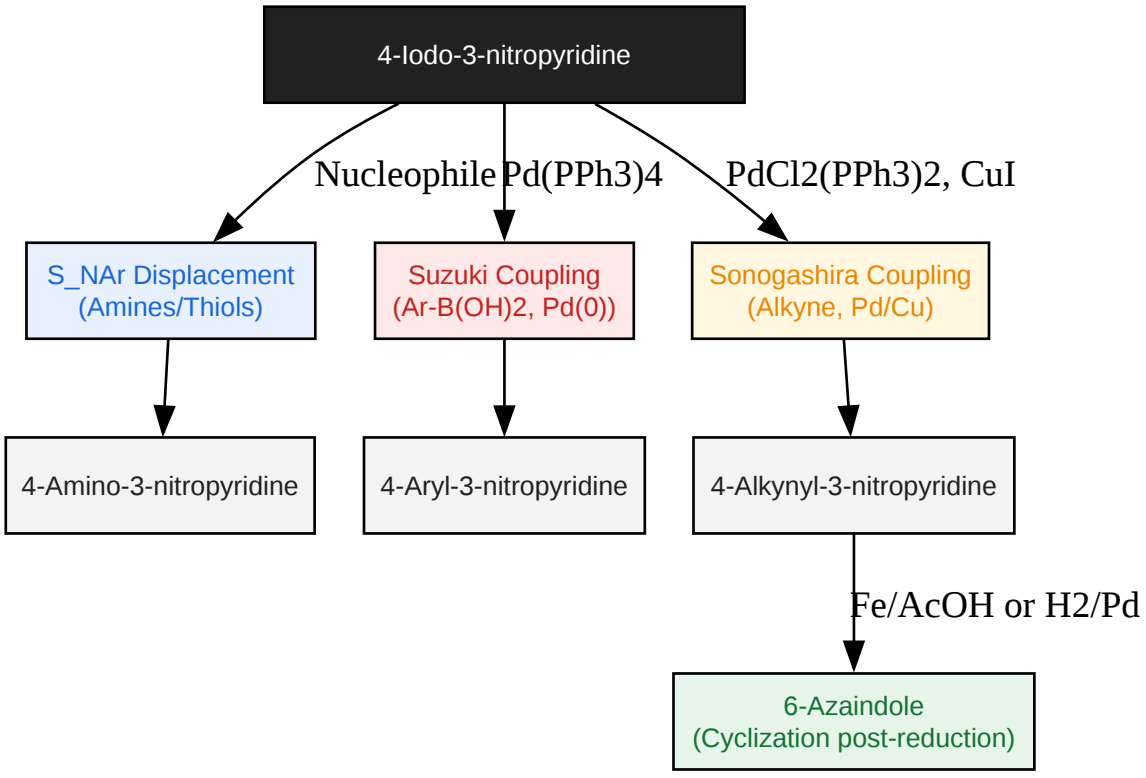


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Figure 2: Divergent reactivity pathways of **4-iodo-3-nitropyridine**.

## Comparison: Iodo vs. Chloro vs. Bromo

| Property | 4-Chloro-3-nitropyridine | 4-Bromo-3-nitropyridine | 4-Iodo-3-nitropyridine |
|---|---|---|---|
| C–X Bond Strength | High (~80 kcal/mol) | Medium (~68 kcal/mol) | Low (~53 kcal/mol) |
| SNAr Reactivity | Good | Very Good | Good (Leaving group dependent) |
| Pd-Oxidative Addition | Slow / Difficult | Moderate | Fast / Facile |
| Stability | High | Moderate | Light Sensitive |
| Primary Use | SNAr precursor | General intermediate | Cross-coupling / Azaindole synthesis |

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Expert Insight: While the chloro-derivative is cheaper, the iodo-derivative is indispensable when the subsequent step involves a difficult metal-catalyzed coupling or when mild conditions are required to preserve other sensitive functional groups on the scaffold.

## Safety & Handling

- Hazards: As a nitro-pyridine, the compound is potentially explosive if heated under confinement. It is a skin and eye irritant.
- Sensitizer: Halopyridines can be potent skin sensitizers. Double-gloving and use of a fume hood are mandatory.
- Storage: Light sensitive (due to C–I bond). Store in amber vials at 2–8°C under inert gas.

## References

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